

# An In-depth Technical Guide to Carbamates with the Molecular Formula C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub>

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## Compound of Interest

Compound Name: *Pyrrolidin-2-ylmethyl  
cyclohexylcarbamate*

Cat. No.: *B13252702*

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This technical guide provides a comprehensive overview of carbamates with the molecular formula C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub>, designed for researchers, scientists, and professionals in drug development. This document delves into the core physicochemical properties, synthesis, analytical characterization, and potential applications of this specific class of carbamates, with a focus on providing practical, field-proven insights.

## Core Molecular and Physicochemical Properties

Carbamates are a class of organic compounds derived from carbamic acid (NH<sub>2</sub>COOH). The general structure consists of a carbonyl group flanked by an oxygen and a nitrogen atom. The molecular formula C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> indicates a specific composition of carbon, hydrogen, nitrogen, and oxygen atoms.

## Molecular Weight and Isomerism

The molecular weight of a compound with the formula C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> is approximately 226.32 g/mol. This value is crucial for various analytical and experimental procedures, including mass spectrometry and preparation of standard solutions.

It is important to recognize that a single molecular formula can represent multiple structural isomers, each with unique physical, chemical, and biological properties. For C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub>, numerous carbamate isomers are possible, differing in the arrangement of the alkyl and/or aryl groups attached to the carbamate functional group. Due to the presence of a pseudo double bond in the carbamate structure, they can also exist as cis and trans isomers (rotamers). The energy barrier for interconversion is typically low, often resulting in a mixture of conformers in solution.[1][2]

One specific example of a compound with this formula is Crotetamide, also known as N-[1-(Dimethylcarbamoyl)propyl]-N-ethylcrotonamide.[3][4]

Table 1: Physicochemical Properties of a Representative C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> Carbamate (Crotetamide)

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>	[3][4]
Molecular Weight	226.32 g/mol	[3][4]
IUPAC Name	2-[[ <i>(E)</i> -but-2-enoyl]-ethylamino]- <i>N,N</i> -dimethylbutanamide	[3]
CAS Number	6168-76-9	[4]
Canonical SMILES	<chem>CCC(C(=O)N(C)C)N(CC)C(=O)C=C/C</chem>	[3]

## Synthesis of C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> Carbamates: A Mechanistic Approach

The synthesis of carbamates can be approached through several pathways. The choice of a specific method depends on factors such as the desired purity, yield, scalability, and the nature of the starting materials.

### General Synthetic Strategies

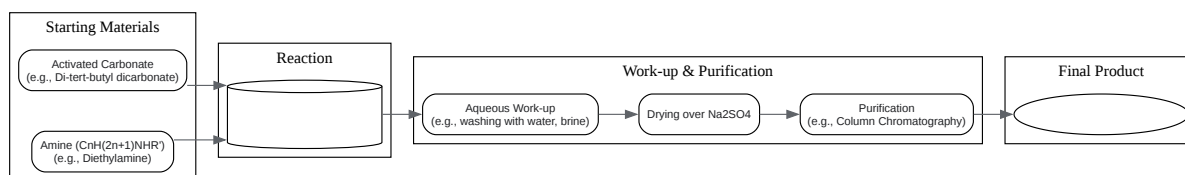
Historically, the synthesis of carbamates often involved the use of hazardous reagents like phosgene and isocyanates.[5] However, modern synthetic chemistry emphasizes the use of safer and more sustainable methods.

A common and versatile approach involves the reaction of an alcohol or phenol with an isocyanate. For N-unsubstituted carbamates, the reaction of an alcohol with cyanic acid (or a salt like sodium cyanate) in the presence of an acid catalyst is a viable route.[6]

Another contemporary method involves the direct conversion of Boc-protected amines into carbamates, thiocarbamates, and ureas using a strong base like tert-butoxide lithium. This approach avoids the need for hazardous reagents and metal catalysts.[7]

## Illustrative Synthetic Workflow

The following diagram illustrates a generalized, modern, and safer workflow for the synthesis of a C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> carbamate, avoiding hazardous reagents. This approach relies on the reaction of a suitable amine with an activated carbonate.



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Caption: Generalized workflow for the synthesis of C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> carbamates.

## Step-by-Step Protocol: Synthesis of a Hypothetical C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> Carbamate

This protocol outlines a general procedure for the synthesis of a C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> carbamate from an appropriate secondary amine and an alkyl chloroformate.

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve the secondary amine (1.0 equivalent) in anhydrous dichloromethane (DCM).
- **Base Addition:** Add a non-nucleophilic base, such as triethylamine (1.2 equivalents), to the solution and cool the mixture to 0 °C in an ice bath.
- **Chloroformate Addition:** Slowly add the corresponding alkyl chloroformate (1.1 equivalents) dropwise to the stirred solution via the dropping funnel.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- **Quenching and Extraction:** Upon completion, quench the reaction with the addition of water. Separate the organic layer and wash it sequentially with 1M HCl, saturated NaHCO<sub>3</sub> solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> carbamate.

## Analytical Characterization

The structural elucidation and purity assessment of C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> carbamates rely on a combination of spectroscopic and chromatographic techniques.

## Spectroscopic Techniques

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
  - <sup>1</sup>H NMR: Provides information on the number and types of protons, their chemical environment, and neighboring protons. The presence of both cis and trans isomers can lead to a doubling of some proton signals.<sup>[1]</sup>

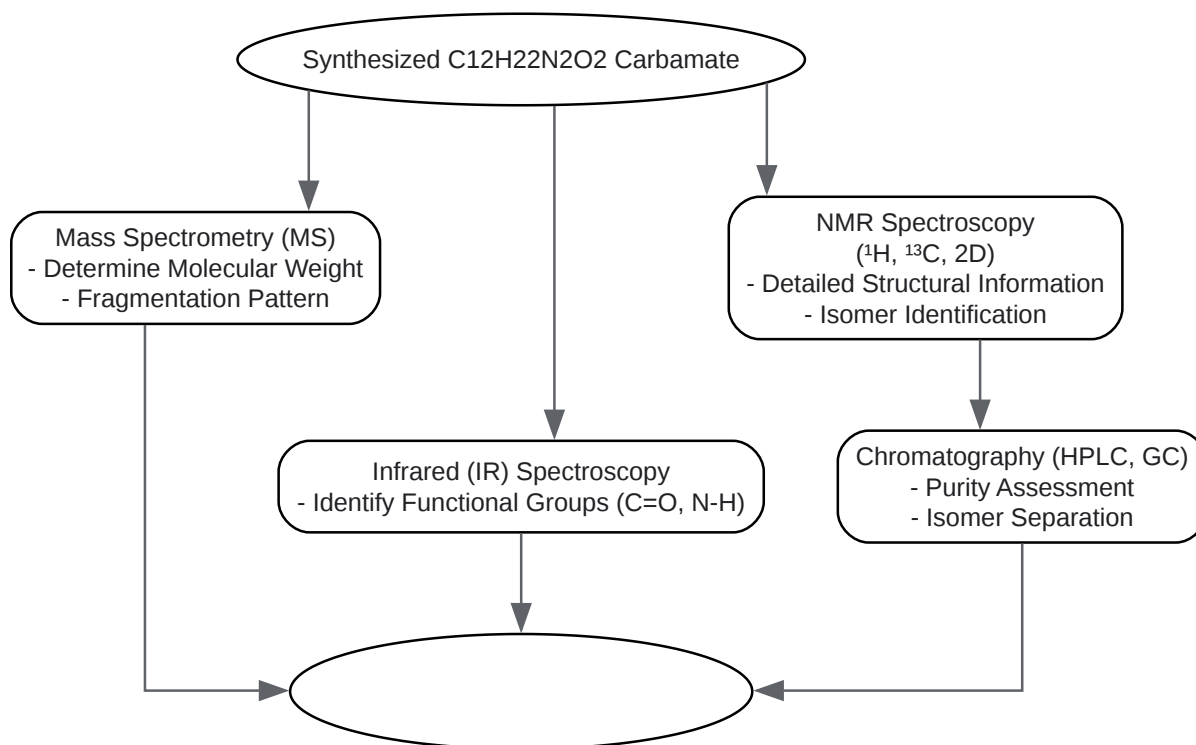
- $^{13}\text{C}$  NMR: Shows the number and types of carbon atoms in the molecule. The carbonyl carbon of the carbamate group typically appears in the range of 150-170 ppm.
- Infrared (IR) Spectroscopy: The carbamate functional group exhibits a characteristic strong absorption band for the C=O stretch, typically in the region of 1730-1680  $\text{cm}^{-1}$ . The N-H stretch (if present) appears around 3400-3200  $\text{cm}^{-1}$ .
- Mass Spectrometry (MS): Determines the molecular weight of the compound and provides information about its fragmentation pattern, which can aid in structural elucidation. For  $\text{C}_{12}\text{H}_{22}\text{N}_2\text{O}_2$ , the molecular ion peak  $[\text{M}]^+$  or protonated molecule  $[\text{M}+\text{H}]^+$  would be observed around  $m/z$  226.32.[3]

## Chromatographic Techniques

- High-Performance Liquid Chromatography (HPLC): A powerful tool for assessing the purity of  $\text{C}_{12}\text{H}_{22}\text{N}_2\text{O}_2$  carbamates and for separating isomers.[8] Reversed-phase HPLC with a C18 column is commonly employed.
- Gas Chromatography (GC): Suitable for the analysis of volatile and thermally stable carbamates. It can be coupled with a mass spectrometer (GC-MS) for definitive identification.[9]

## Logical Flow for Structural Elucidation

The following diagram illustrates the logical workflow for the structural characterization of a newly synthesized  $\text{C}_{12}\text{H}_{22}\text{N}_2\text{O}_2$  carbamate.



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Caption: Logical workflow for the structural elucidation of C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> carbamates.

## Applications in Drug Development

Carbamates are a versatile class of compounds with a wide range of biological activities. Several approved drugs contain the carbamate functional group.<sup>[1]</sup>

### Potential Therapeutic Areas

- **Central Nervous System (CNS) Disorders:** Carbamates have been investigated for their potential as anxiolytics, anticonvulsants, and muscle relaxants.<sup>[1]</sup> For instance, felbamate is an antiepileptic drug containing a carbamate moiety.<sup>[1]</sup>
- **Cholinesterase Inhibition:** Carbamate-based drugs like neostigmine and rivastigmine are used to treat myasthenia gravis and Alzheimer's disease, respectively, by inhibiting the enzyme acetylcholinesterase.<sup>[1][10]</sup>

- Antineoplastic Agents: Some carbamate derivatives have shown promise as anticancer agents.

The specific therapeutic potential of a C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> carbamate would depend on its unique three-dimensional structure and its ability to interact with specific biological targets.

## Carbamates as Prodrugs

The carbamate group can be utilized as a prodrug moiety to improve the pharmacokinetic properties of a parent drug molecule containing an amine or hydroxyl group. This can enhance the drug's stability, solubility, and bioavailability.<sup>[1]</sup>

## Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub> carbamates.

### General Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.<sup>[11][12]</sup>
- Handling: Avoid contact with skin and eyes. Do not ingest. Wash hands thoroughly after handling.<sup>[11][12]</sup>
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials.

### Spill and Disposal Procedures

- Spills: In case of a spill, absorb the material with an inert absorbent and place it in a sealed container for disposal.<sup>[13]</sup>
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Conclusion

Carbamates with the molecular formula  $C_{12}H_{22}N_2O_2$  represent a class of compounds with significant potential in various scientific disciplines, particularly in drug discovery and development. A thorough understanding of their synthesis, analytical characterization, and biological properties is essential for harnessing their full potential. This guide provides a foundational framework for researchers and scientists working with these intriguing molecules.

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